

Solubility Profile of 2-Bromo-2'-methoxyacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-2'-methoxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Bromo-2'-methoxyacetophenone** in organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide presents available qualitative solubility information and furnishes a detailed experimental protocol for researchers to determine precise solubility parameters. This document is intended to serve as a valuable resource for scientists and professionals engaged in research and development where **2-Bromo-2'-methoxyacetophenone** is utilized.

Core Data Presentation: Solubility of 2-Bromo-2'-methoxyacetophenone and a Related Isomer

Precise quantitative solubility data for **2-Bromo-2'-methoxyacetophenone** is not readily found in scientific literature. However, qualitative assessments are available. For comparative purposes, the solubility of the related isomer, 2-Bromo-4'-methoxyacetophenone, is also included, which may offer insights into the expected solubility characteristics of the 2'-methoxy variant.

Compound	Solvent	Temperature (°C)	Solubility
2-Bromo-2'-methoxyacetophenone	Water	Not Specified	Insoluble[1]
2-Bromo-4'-methoxyacetophenone	Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble[2][3][4]
Methanol	Not Specified	Soluble[2][3][4]	
Most Organic Solvents	Not Specified	Soluble[2][3][4]	
Chloroform	Not Specified	Slightly Soluble[2]	
Water	Not Specified	Partly Miscible[2][3][4]	

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol outlines a standardized and widely accepted method for determining the equilibrium solubility of a solid organic compound in a given solvent.

1. Principle:

An excess amount of the solid compound is agitated in a specific solvent at a constant temperature for a sufficient duration to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dissolved solute is quantified using a suitable analytical technique.

2. Materials and Equipment:

- **2-Bromo-2'-methoxyacetophenone** (solid)
- Selected organic solvent(s)
- Analytical balance

- Constant temperature shaker bath or incubator
- Thermostatically controlled centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Vials for sample collection

3. Procedure:

- Preparation of the Test System:
 - Add an excess amount of **2-Bromo-2'-methoxyacetophenone** to a series of flasks. The excess solid should be sufficient to ensure that a saturated solution is formed and that undissolved solid remains at equilibrium.
 - Accurately add a known volume of the desired organic solvent to each flask.
- Equilibration:
 - Seal the flasks to prevent solvent evaporation.
 - Place the flasks in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the flasks for a predetermined period (e.g., 24 to 72 hours) to allow the system to reach equilibrium. A preliminary study can determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the flasks from the shaker.

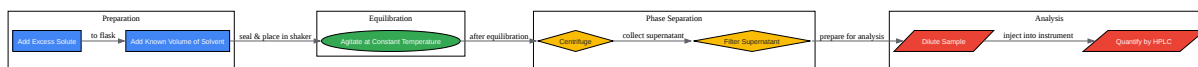
- Allow the flasks to stand at the constant temperature to allow the undissolved solid to settle.
- To ensure complete separation of the solid and liquid phases, centrifuge the samples at the same constant temperature.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a chemically inert syringe filter to remove any remaining solid particles.
 - Dilute the filtered saturated solution with the appropriate solvent to a concentration within the working range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a validated analytical method, such as HPLC.
 - Prepare a calibration curve using standard solutions of **2-Bromo-2'-methoxyacetophenone** of known concentrations.
 - Determine the concentration of the dissolved compound in the saturated solution by comparing its analytical response to the calibration curve.

4. Data Reporting:

- Express the solubility in terms of mass per unit volume (e.g., mg/mL or g/L) or as a molar concentration (mol/L).
- Report the temperature at which the solubility was determined.
- It is recommended to perform the experiment in triplicate and report the average solubility with the standard deviation.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-Bromo-2'-methoxyacetophenone**.



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Caption: Experimental workflow for solubility determination.

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